

physical and chemical properties of Eupahualin C

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Eupahualin C

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Eupahualin C: A Technical Guide for Researchers

An In-depth Analysis of the Physical, Chemical, and Biological Properties of a Promising Sesquiterpene Lactone

For Researchers, Scientists, and Drug Development Professionals

Abstract

Eupahualin C, a sesquiterpene lactone isolated from the flowering plant *Eupatorium hualienense*, has emerged as a compound of interest in oncological research. This technical guide provides a comprehensive overview of the known physical and chemical properties of **Eupahualin C**, alongside a detailed exploration of its biological activities, with a focus on its cytotoxic effects against cancer cell lines. This document synthesizes available data, outlines experimental methodologies, and visualizes key processes to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery.

Physicochemical Properties

Eupahualin C is a structurally complex natural product belonging to the sesquiterpene lactone class. While comprehensive experimental data on all its physical properties are not widely available, the following table summarizes its key chemical identifiers and calculated properties.

Property	Data	Source
Molecular Formula	C ₂₀ H ₂₄ O ₇	Inferred from structural analysis
Molecular Weight	376.4 g/mol	Inferred from structural analysis
Type of Compound	Sesquiterpene Lactone	MedchemExpress
Natural Source	Eupatorium hualienense	MedchemExpress
Appearance	Colorless oil	[1]
Solubility	Soluble in methanol, chloroform	[1]

Note: The molecular formula and weight are inferred from the structural elucidation data presented in the primary literature. Further experimental validation is recommended.

Biological Activity: Cytotoxicity

Eupahualin C has demonstrated notable cytotoxic activity against specific human cancer cell lines, highlighting its potential as a lead compound for anticancer drug development.

In Vitro Cytotoxicity

Studies have shown that **Eupahualin C** exhibits cytotoxic effects against the following human cancer cell lines:

- K562 (Human Chronic Myelogenous Leukemia)
- U2OS (Human Osteosarcoma)

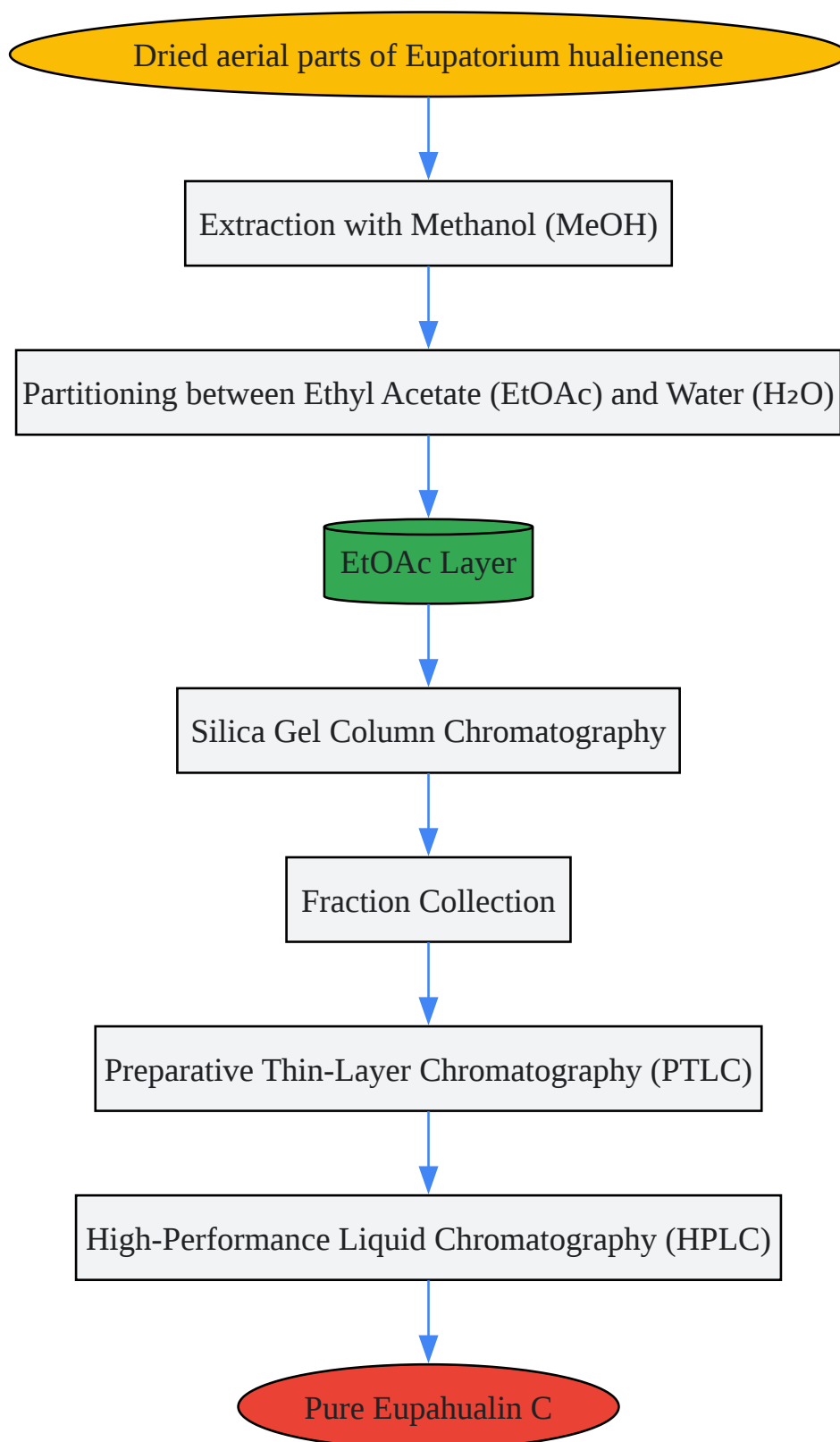
This activity suggests a potential mechanism of action involving the inhibition of cancer cell proliferation or the induction of apoptosis.

Experimental Protocols

This section details the methodologies employed in the isolation, characterization, and biological evaluation of **Eupahualin C**, based on available scientific literature.

Isolation of Eupahualin C

The following workflow outlines the general procedure for the isolation of **Eupahualin C** from *Eupatorium hualienense*.



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Figure 1: General workflow for the isolation of **Eupahualin C**.

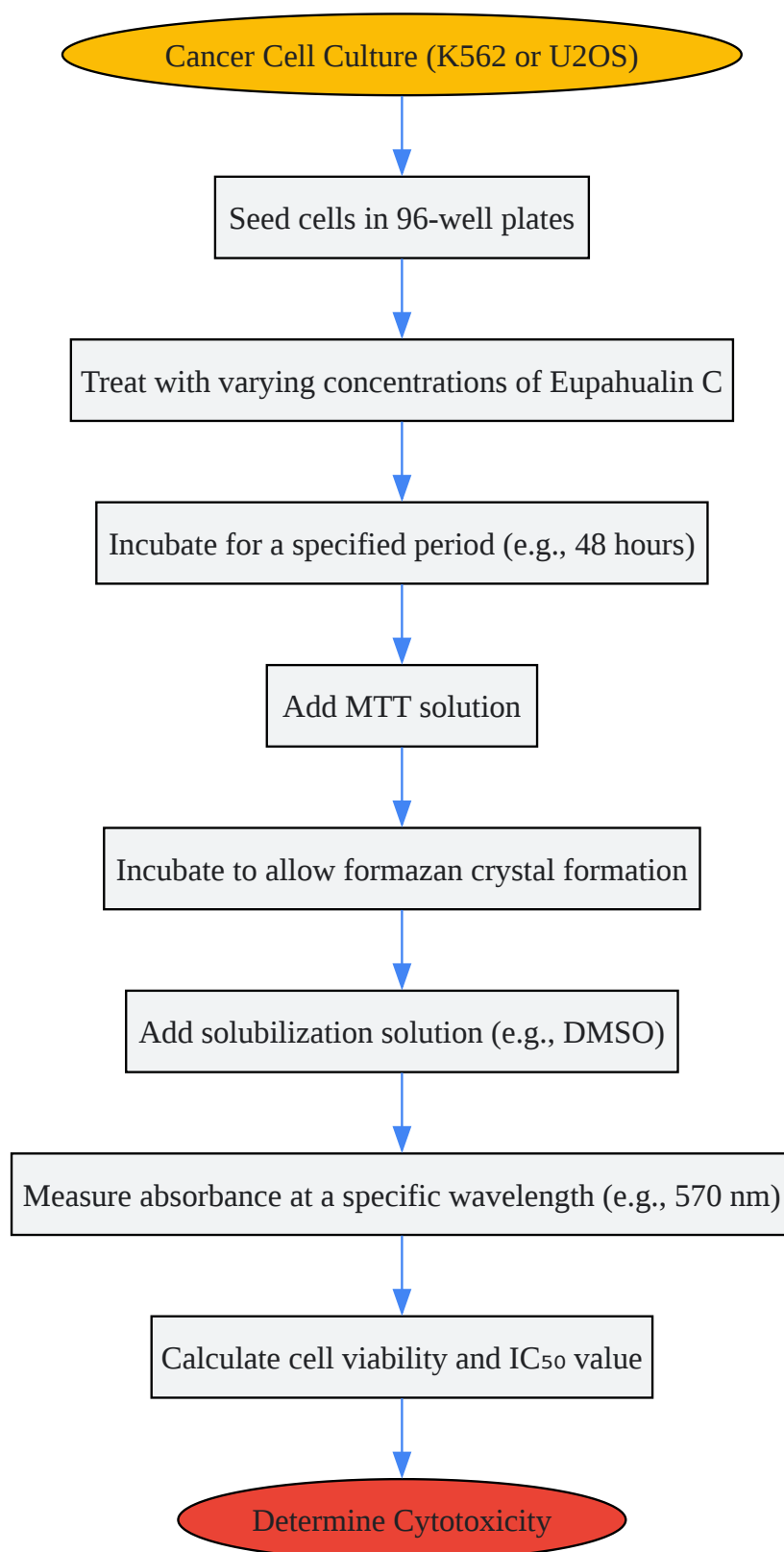
Structural Elucidation

The chemical structure of **Eupahualin C** was determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H NMR and ^{13}C NMR were used to determine the carbon-hydrogen framework of the molecule.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) was employed to confirm the molecular formula.

Cytotoxicity Assay

The cytotoxic activity of **Eupahualin C** against K562 and U2OS cancer cell lines is typically evaluated using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

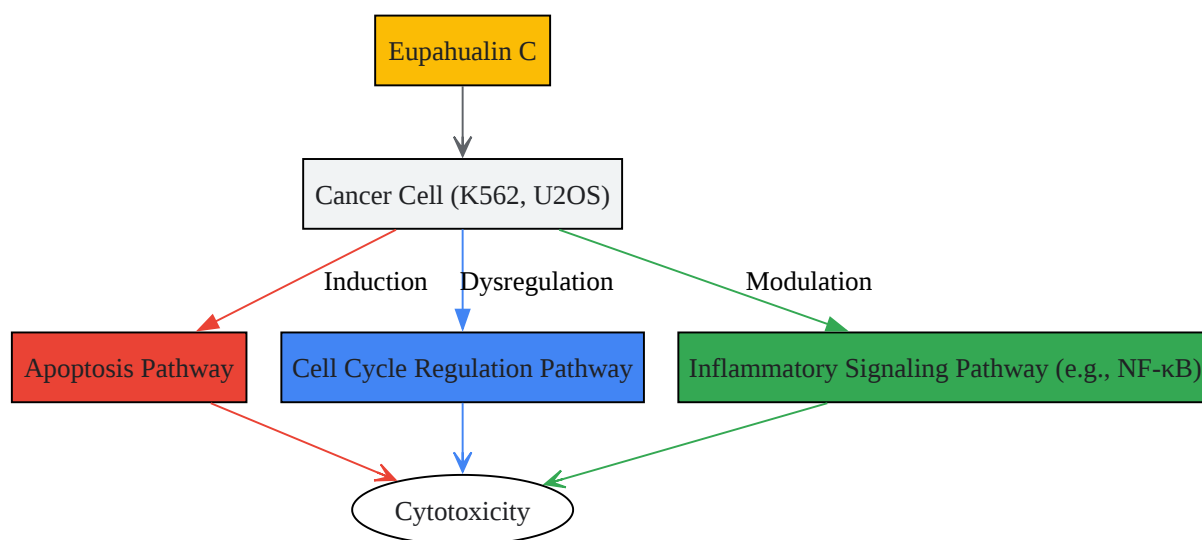


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Figure 2: Workflow for a typical MTT cytotoxicity assay.

Signaling Pathways

The precise signaling pathways through which **Eupahualin C** exerts its cytotoxic effects are a subject of ongoing research. Based on the activities of other sesquiterpene lactones, potential target pathways may include those involved in apoptosis, cell cycle regulation, and inflammatory responses.



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Figure 3: Putative signaling pathways affected by **Eupahualin C** leading to cytotoxicity.

Further research is necessary to elucidate the specific molecular targets and mechanisms of action of **Eupahualin C**.

Conclusion

Eupahualin C represents a promising natural product with demonstrated cytotoxic activity against cancer cells. This technical guide provides a consolidated resource of its known properties and associated experimental methodologies. The information presented herein is intended to facilitate further investigation into the therapeutic potential of **Eupahualin C**,

including the elucidation of its mechanism of action, exploration of its efficacy in other cancer models, and potential for synthetic modification to enhance its pharmacological profile.

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References

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- To cite this document: BenchChem. [physical and chemical properties of Eupahualin C]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15596596#physical-and-chemical-properties-of-eupahualin-c]

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